

Proper Disposal of 5-Methoxypyridin-3-ol: A Safety and Operational Guide

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Compound of Interest

Compound Name: 5-Methoxypyridin-3-ol

Cat. No.: B145466

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This guide provides essential safety and logistical information for the proper disposal of **5-Methoxypyridin-3-ol** (CAS No. 109345-94-0), ensuring the safety of laboratory personnel and compliance with regulations. Researchers, scientists, and drug development professionals should adhere to these procedures to minimize risks and environmental impact.


Hazard Identification and Safety Data

5-Methoxypyridin-3-ol is a chemical compound that requires careful handling due to its potential health hazards. The following table summarizes its key hazard information.

| Hazard Category | GHS Classification | Hazard Statement |
|------------------------|----------------------|---|
| Acute Toxicity | Harmful if swallowed | H302: Harmful if swallowed[1] |
| Skin Irritation | Category 2 | H315: Causes skin irritation[1][2] |
| Eye Irritation | Category 2A | H319: Causes serious eye irritation[1][2] |
| Respiratory Irritation | Category 3 | H335: May cause respiratory irritation[1] |
| Flammability | Category 3 | H226: Flammable liquid and vapour |

Signal Word: Warning[2]

GHS Pictogram:

 alt text

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **5-Methoxypyridin-3-ol** waste. Adherence to these steps is crucial for ensuring a safe laboratory environment.

1. Personal Protective Equipment (PPE): Before handling the chemical for disposal, ensure you are wearing the appropriate PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) are mandatory. Always inspect gloves for any signs of degradation or puncture before use.[3]
- Eye Protection: Safety glasses with side-shields or chemical safety goggles are required.[4]
- Lab Coat: A flame-retardant and chemical-resistant lab coat should be worn.
- Respiratory Protection: Use only in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator may be necessary.[1]

2. Waste Segregation:

- All waste containing **5-Methoxypyridin-3-ol** must be segregated as chemical waste.
- Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[3]
- Keep in the original container whenever possible.[3]

3. Spill Management: In the event of a spill, follow these procedures:

- Evacuate non-essential personnel from the immediate area.
- Remove all sources of ignition.[1]

- Ventilate the area.
- Contain the spill using an inert absorbent material such as sand, silica gel, or vermiculite.[1]
- Carefully collect the absorbed material and place it into a clearly labeled, sealed container for hazardous waste.[1][4]
- Clean the spill area thoroughly with an appropriate solvent and then with soap and water.

4. Waste Collection and Storage:

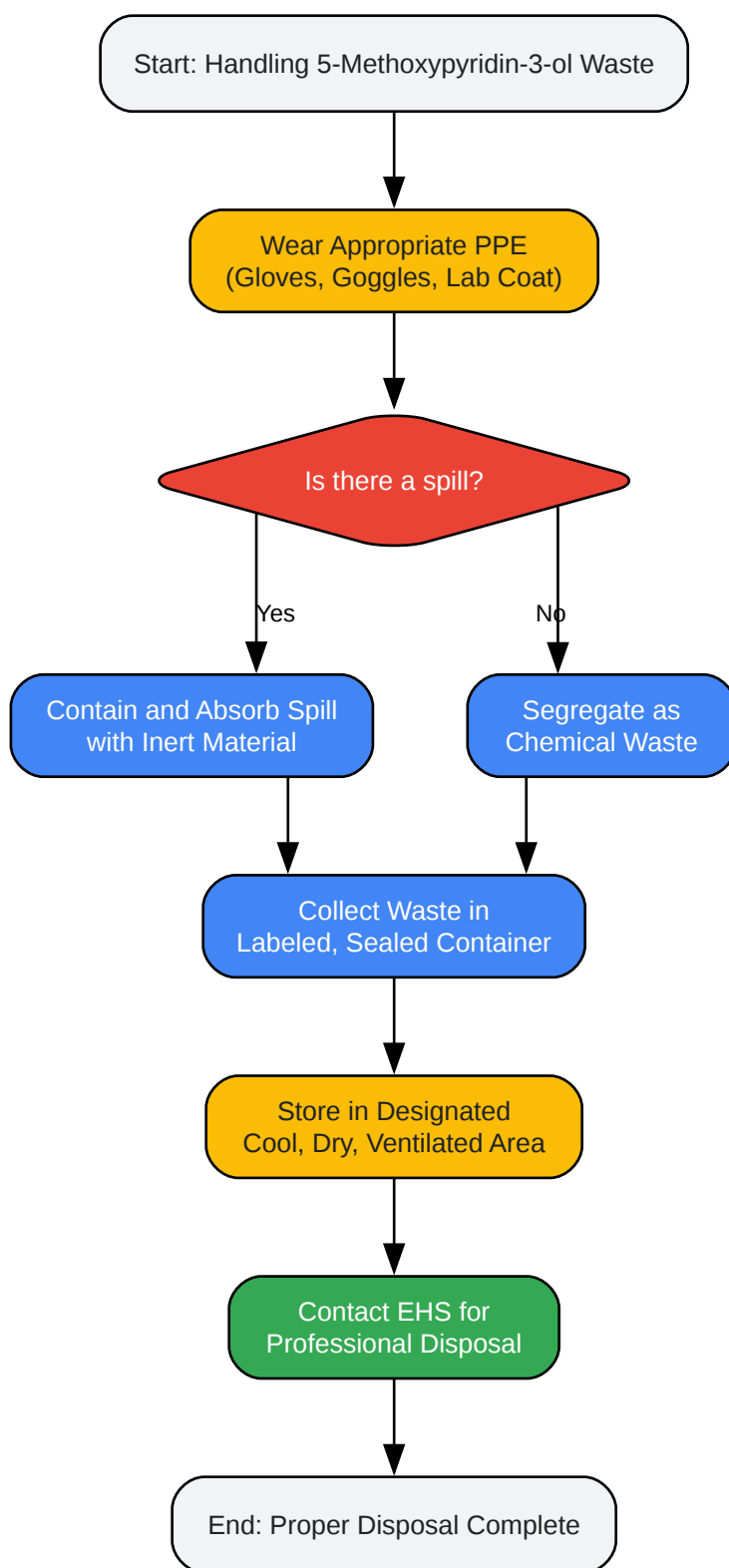
- Collect all waste, including the neat compound, solutions, and contaminated materials (e.g., pipette tips, gloves, absorbent paper), in a compatible and properly sealed container.
- The container must be clearly labeled with "Hazardous Waste," the chemical name "**5-Methoxypyridin-3-ol**," and the appropriate hazard pictograms.
- Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials. The storage area should be cool and dry.[4]

5. Final Disposal:

- Waste material must be disposed of in accordance with national and local regulations.[3]
- Contact your institution's EHS office or a licensed hazardous waste disposal company to arrange for pickup and disposal.[1]
- The primary recommended method for the disposal of organic compounds like **5-Methoxypyridin-3-ol** is high-temperature incineration in a specialized hazardous waste incinerator.[5]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **5-Methoxypyridin-3-ol**.



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Caption: Workflow for the safe disposal of **5-Methoxypyridin-3-ol**.

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